

Application Note: Advanced FTIR and NMR Spectroscopic Characterization of Diisononyl Adipate (DINA)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diethanolnitramine dinitrate

CAS No.: 4185-47-1

Cat. No.: B1604548

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Introduction & Scope

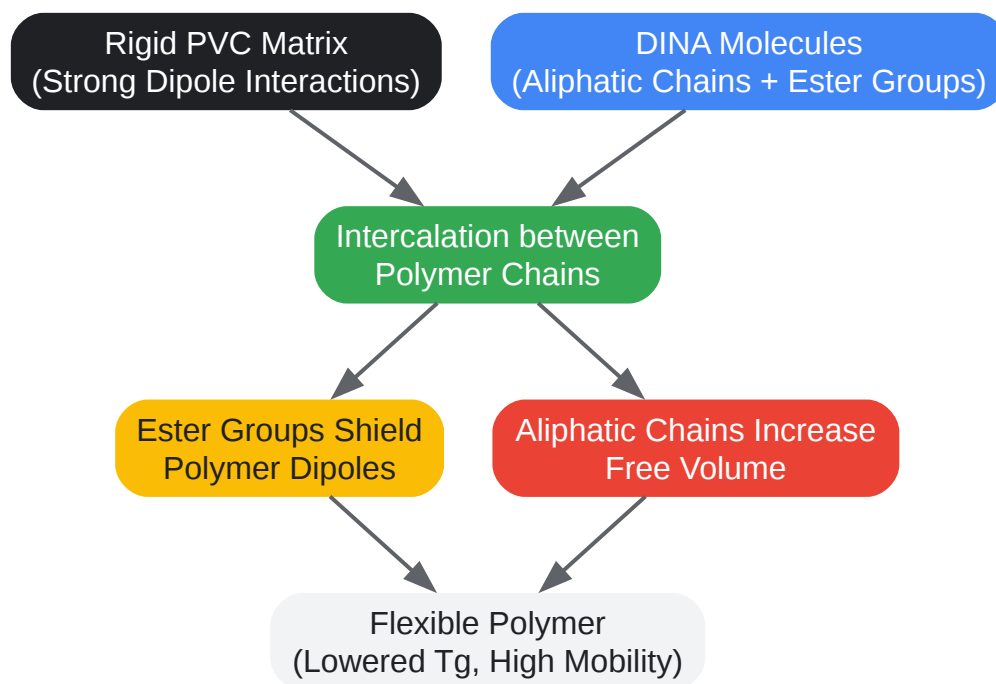
Diisononyl adipate (DINA, CAS: 33703-08-1) is a high-performance, non-phthalate plasticizer of significant industrial and scientific interest[1]. As global regulatory frameworks increasingly restrict the use of ortho-phthalates (such as DEHP) due to toxicological concerns, DINA has emerged as a critical alternative. It imparts excellent low-temperature flexibility and high thermal stability to [1]. Structurally, DINA is the diester of adipic acid and isononyl alcohol, presenting as a colorless, oily liquid[2].

For researchers, materials scientists, and drug development professionals utilizing DINA in medical devices, pharmaceutical packaging, or environmental toxicology studies, rigorous structural verification is paramount. This application note details the causal methodologies and self-validating protocols for the complete spectroscopic characterization of DINA using Fourier Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mechanistic Insights: DINA Functionality and Spectroscopic Tracking

The plasticizing efficiency of DINA relies fundamentally on the "free volume theory." DINA molecules interpose themselves between rigid polymer chains; their polar ester groups shield the polymer's dipole-dipole interactions, while their bulky, branched isononyl aliphatic chains increase the free volume. This effectively lowers the glass transition temperature (T_g) and increases chain mobility[1].

- **FTIR Utility:** FTIR is uniquely suited to monitor the integrity of the ester carbonyl bonds and track the migration of DINA out of the polymer matrix over time. Because plasticizer migration can compromise material flexibility and pose toxicological risks,[3].
- **NMR Utility:** The specific branching architecture of the isononyl groups directly dictates DINA's cold-elastic properties and compatibility with PVC. Quantitative ^1H -NMR is employed to calculate the exact ratio of methylene/methine groups to terminal methyl groups—a critical Quality Assurance (QA) metric that distinguishes premium DINA from inferior isomeric mixtures[4].



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Fig 1: Mechanistic pathway of PVC plasticization by DINA via free volume expansion.

Experimental Protocols

Protocol A: Attenuated Total Reflectance (ATR) FTIR Analysis

Objective: To acquire a high-resolution infrared spectrum of neat DINA for functional group validation and migration baseline establishment.

Step-by-Step Methodology:

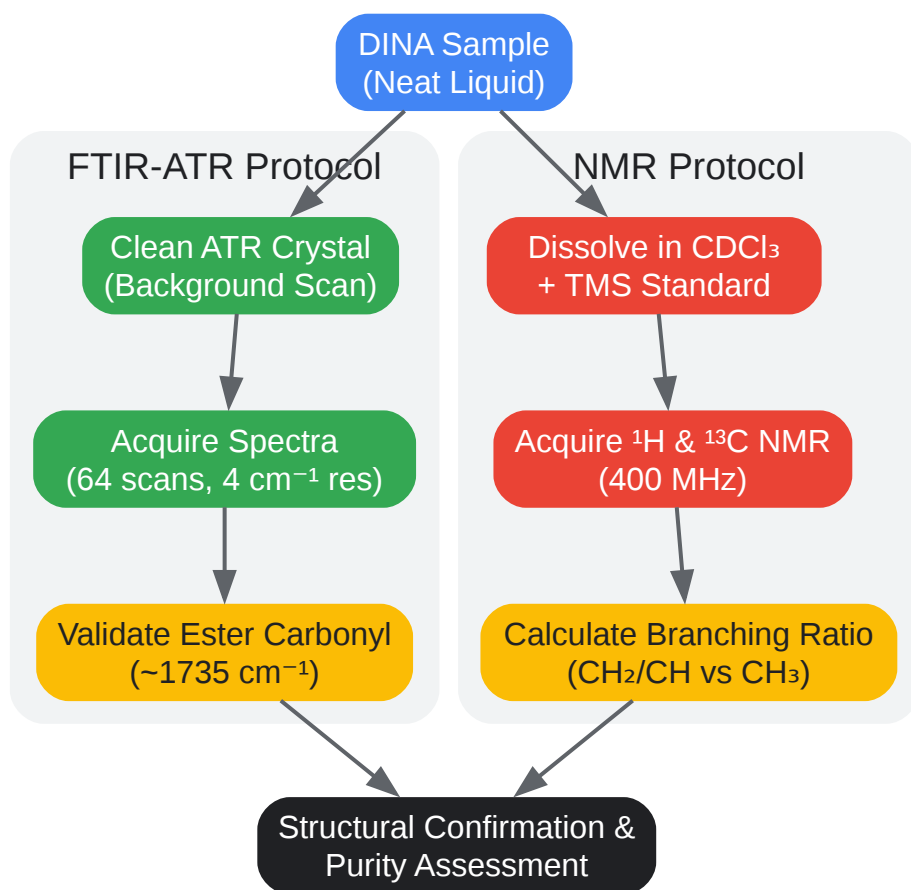
- **Crystal Preparation:** Clean the diamond or zinc selenide (ZnSe) ATR crystal with HPLC-grade isopropanol and allow it to air dry.
 - **Causality:** Isopropanol evaporates rapidly without leaving an organic residue that could obscure the critical aliphatic C-H stretching region (2900 cm^{-1}).
- **Background Acquisition:** Collect a background spectrum (64 scans, 4 cm^{-1} resolution) in ambient air.
 - **Causality:** Subtracts atmospheric water vapor and CO_2 interference, ensuring the ester carbonyl peak ($\sim 1735\text{ cm}^{-1}$) is not distorted by adjacent water bending vibrations.
- **Sample Application:** Apply 1–2 drops of neat liquid DINA directly onto the ATR crystal, ensuring complete coverage of the active sensing area. Do not apply the pressure anvil.
 - **Causality:** Because DINA is a [2], the anvil is unnecessary and could damage the crystal. Neat analysis prevents solvent masking effects.
- **Spectral Acquisition:** Scan the sample from 4000 to 600 cm^{-1} using the same parameters as the background.
- **Self-Validating System Check:** Verify that the baseline between 4000 – 3800 cm^{-1} is completely flat (absorbance $< 0.02\text{ AU}$) and the maximum peak absorbance (the C=O stretch) is between 0.4 and 0.8 AU . If absorbance exceeds the linear range, clean the crystal and apply a thinner micro-film.

Protocol B: High-Resolution ^1H and ^{13}C NMR Spectroscopy

Objective: To confirm the molecular skeleton of DINA and quantify the isononyl branching ratio.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 50 mg of DINA in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS). Transfer to a standard 5 mm NMR tube.
 - **Causality:** CDCl_3 is an ideal non-polar solvent that readily dissolves the hydrophobic DINA[4]. TMS provides an internal reference standard locked exactly at 0.00 ppm, essential for precise chemical shift assignments.
- **Instrument Tuning & Shimming:** Insert the sample into a 400 MHz (or higher) NMR spectrometer. Perform automated or manual shimming on the Z-axis.
 - **Causality:** Proper shimming ensures a highly homogenous magnetic field, which is critical for resolving the complex multiplets of the branched isononyl chains.
- **^1H -NMR Acquisition:** Acquire the proton spectrum using a standard 90° pulse sequence. Set the relaxation delay (D1) to at least 5 seconds.
 - **Causality:** A long relaxation delay ensures complete longitudinal relaxation (T_1) of all protons. This is mandatory for the[4].
- **Self-Validating System Check:** Check the full width at half maximum (FWHM) of the TMS peak. If the FWHM exceeds 1.0 Hz, the magnetic field is inhomogeneous, and the sample must be re-shimmed before any data processing or integration occurs.



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Fig 2: Parallel FTIR and NMR spectroscopic workflow for DINA structural validation.

Data Presentation & Interpretation

The spectroscopic data obtained from the aforementioned protocols must be cross-referenced against established structural markers to verify compound identity and purity.

Table 1: Characteristic FTIR-ATR Absorption Bands of DINA

Wavenumber (cm ⁻¹)	Vibrational Mode	Structural Assignment	Diagnostic Significance
2955, 2925, 2855	C-H Stretching (asym/sym)	Aliphatic chains (isononyl & adipate core)	Confirms the presence of long, branched alkyl chains.
1735	C=O Stretching	Ester carbonyl	Primary marker for adipate ester; used for migration tracking.
1465, 1380	C-H Bending	CH ₂ scissoring and CH ₃ bending	Indicates the degree of branching in the isononyl group.
1250, 1170, 1070	C-O-C Stretching	Ester alkoxy bonds	Confirms the diester linkage integrity.
725	CH ₂ Rocking	Long aliphatic chains (n > 4)	Validates the tetramethylene core of the adipate moiety.

Table 2: ¹H NMR Chemical Shifts and Integration for DINA (400 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Proton Assignment	Structural Significance
4.05 - 4.15	Multiplet	4H	-O-CH ₂ - (Ester alpha-protons)	Confirms esterification of the isononyl alcohol.
2.25 - 2.35	Multiplet	4H	-CH ₂ -C(=O)- (Adipate alpha-protons)	Identifies the adipic acid core.
1.60 - 1.70	Multiplet	4H	-CH ₂ -CH ₂ -C(=O)- (Adipate beta-protons)	Confirms the central adipate alkyl chain.
1.00 - 2.00	Multiplet	~24H	-CH ₂ - and -CH- (Isononyl backbone)	Area used to calculate the branching index.
0.50 - 1.00	Multiplet	~18H	-CH ₃ (Terminal methyl groups)	Compared against the 1.0-2.0 ppm region for QA/QC.

Branching Ratio Calculation (QA/QC Metric)

According to established patent literature for high-performance diisononyl adipates, the precise ratio of the integrated area of the aliphatic backbone (1.0–2.0 ppm) to the terminal methyls (0.5–1.0 ppm) must fall between 1.20 and 5.00[4]. A ratio within this specific window guarantees optimal plasticization efficiency and ensures the material will perform predictably at low temperatures.

Conclusion

The rigorous characterization of Diisononyl Adipate (DINA) requires a dual-technique approach. FTIR provides a rapid, self-validating mechanism to confirm ester integrity and monitor environmental migration[3], while quantitative NMR spectroscopy offers deep structural insights into the isomeric branching that dictates the chemical's macroscopic physical

properties[4]. By adhering to the causal methodologies outlined in this application note, researchers can ensure the highest standards of analytical trustworthiness in their material science and drug development workflows.

References

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